

# Personal protective equipment for handling C086

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C086

Cat. No.: B12067576

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## Essential Safety and Handling Guide for C086

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the chemical compound **C086**. **C086** is identified as a fluorinated surfactant, also known by its synonyms 6:2 Fluorotelomer sulfonamide alkylbetaine (6:2 FTAB) and Capstone B. Due to its hazardous properties, strict adherence to the following procedures is critical to ensure personnel safety and proper disposal.

## Hazard Identification and Personal Protective Equipment (PPE)

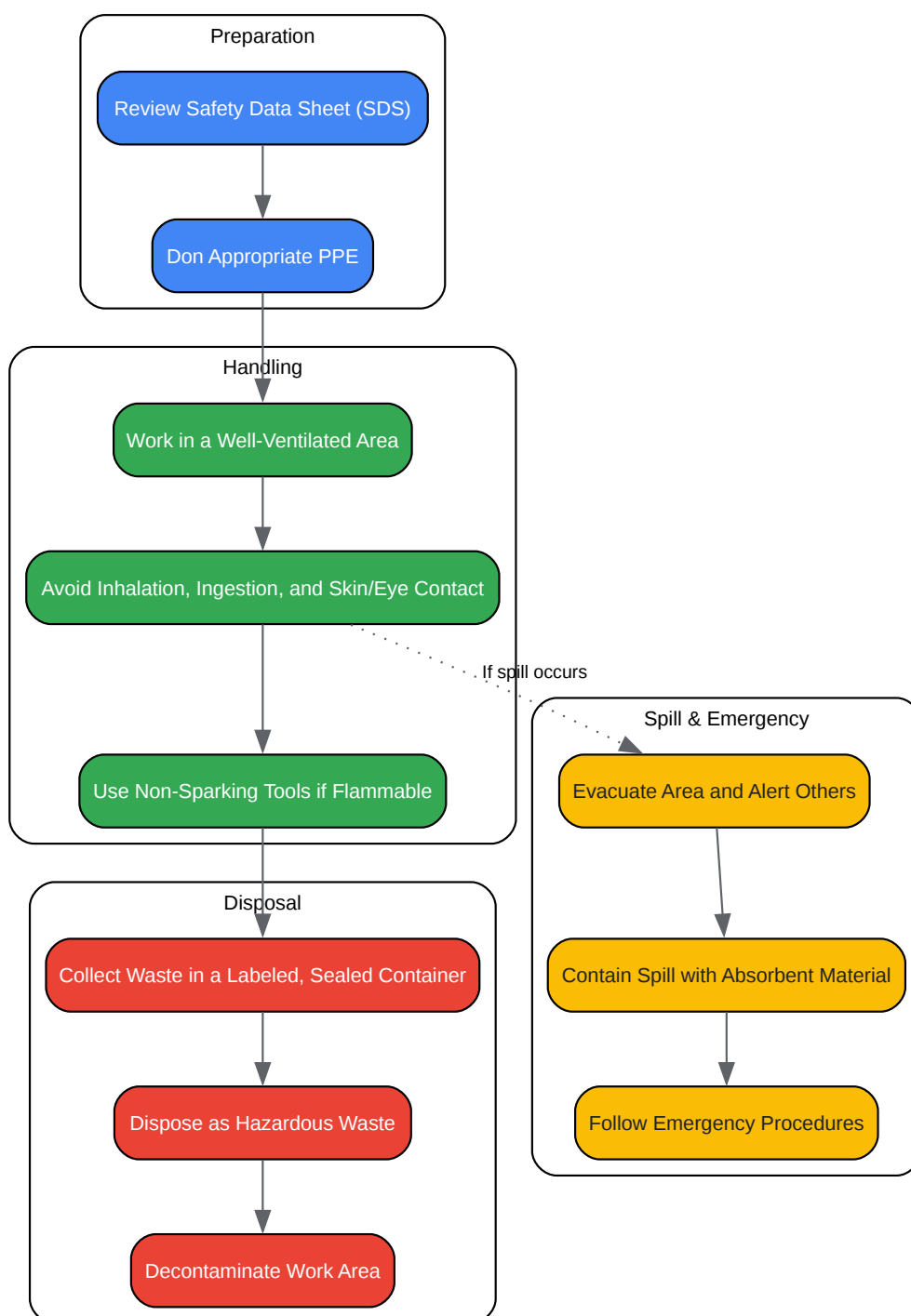
**C086** is a hazardous substance that can cause serious eye irritation and may cause damage to organs through prolonged or repeated exposure.<sup>[1]</sup> It is crucial to wear appropriate Personal Protective Equipment (PPE) to minimize exposure.

Recommended Personal Protective Equipment (PPE) for Handling **C086**

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[1]	To protect against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, Nitrile rubber).[1]	To prevent skin contact, as the substance can be toxic if absorbed through the skin.
Skin and Body Protection	Chemically resistant protective clothing, such as a lab coat, apron, or full-body suit, depending on the scale of the operation.[1][2]	To protect against skin exposure and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or if aerosols or vapors are generated, use an approved air-purifying respirator.	To prevent inhalation of vapors or mists, which may be toxic.

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential to maintain a safe laboratory environment. The following workflow outlines the key steps from preparation to final disposal of **C086**.



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Caption: A logical workflow for the safe handling and disposal of **C086**.

## Experimental Protocols: Spill Management

In the event of a **C086** spill, immediate and appropriate action is required to mitigate risks.

#### Step-by-Step Spill Cleanup Procedure:

- **Evacuate and Alert:** Immediately clear the area of all personnel and inform the laboratory supervisor.[\[2\]](#)
- **Ventilate:** Ensure the area is well-ventilated.
- **Personal Protection:** Before re-entering the area, don the appropriate PPE as outlined in the table above.
- **Containment:** For liquid spills, contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth.[\[2\]](#) Do not use combustible materials.
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a designated, labeled, and sealed container for hazardous waste.[\[2\]](#)
- **Decontamination:** Clean the spill area thoroughly with a suitable decontamination solution.
- **Disposal:** Dispose of all contaminated materials, including cleaning supplies and PPE, as hazardous waste in accordance with local, state, and federal regulations.

## Disposal Plan

**C086** and any materials contaminated with it must be treated as hazardous waste.

#### Waste Management Guidelines

Waste Type	Disposal Container	Disposal Procedure
Unused C086	Original or chemically compatible, sealed, and clearly labeled container.	Dispose of contents and container to an approved waste disposal plant. <a href="#">[3]</a>
Contaminated Materials (PPE, absorbents, etc.)	Sealed, labeled, hazardous waste container.	Handle as hazardous waste and dispose of through a certified hazardous waste management service.

### Important Considerations:

- **Environmental Hazard:** **C086** is a fluorinated surfactant, a class of chemicals known for their persistence in the environment.[4] Avoid release into the environment.[5]
- **Regulatory Compliance:** All disposal activities must comply with local, state, and federal regulations for hazardous waste.
- **Do Not:** Do not dispose of **C086** down the drain or in regular trash.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
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Email: [info@benchchem.com](mailto:info@benchchem.com)